

Propyzamide Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Propyzamide

Cat. No.: B133065

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Abstract

Propyzamide is a selective, systemic herbicide used for the control of a wide range of grasses and certain broadleaf weeds.^{[1][2]} Its efficacy and environmental fate are significantly influenced by its solubility in various media. This technical guide provides a comprehensive overview of the solubility of **propyzamide** in water and a range of organic solvents. Quantitative data is presented in a structured format, and standard experimental protocols for solubility determination are detailed to aid in the design and interpretation of research studies.

Propyzamide Solubility Data

The solubility of **propyzamide** exhibits a distinct profile, characterized by low aqueous solubility and significantly higher solubility in many organic solvents.^{[1][3][4]} This differential solubility is a critical factor in its formulation, application, and environmental mobility. For instance, its low water solubility contributes to limited leaching in most soil types, although this can be influenced by soil organic matter content.

The following tables summarize the quantitative solubility data for **propyzamide** in water and various organic solvents, compiled from available literature.

Table 1: Solubility of **Propyzamide** in Water

Solvent	Solubility	Temperature (°C)	Source
Water	15 mg/L	25	
Water	9.0 mg/L	20 (at pH 7)	

Table 2: Solubility of **Propyzamide** in Organic Solvents

Solvent	Solubility (g/L)	Temperature (°C)	Source
Dimethyl Sulfoxide (DMSO)	330	Not Specified	
Cyclohexanone	200	Not Specified	
Methyl Ethyl Ketone	200	Not Specified	
Methanol	150	Not Specified	
Isopropanol	150	Not Specified	
Acetone	139	20	
Xylene	100	Not Specified	
Toluene	9.67	20	
Hexane	0.501	20	

Qualitative solubility descriptions from literature indicate that **propyzamide** is also moderately soluble in benzene and carbon tetrachloride, and slightly soluble in petroleum ether.

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental requirement for regulatory purposes and product development. The OECD Guidelines for the Testing of Chemicals provide standardized methods to ensure data consistency and reliability. The primary methods referenced for water solubility are the Column Elution Method and the Flask Method (also known as the Shake-Flask Method).

OECD Guideline 105: Water Solubility

This guideline outlines the internationally recognized methods for determining the water solubility of chemical substances. Before proceeding, it is recommended to have preliminary information about the substance, such as its structural formula, vapor pressure, and stability in water (hydrolysis).

a) Shake-Flask Method

The shake-flask method is the most widely used and reliable technique for determining solubility, particularly for values above 10^{-2} g/L. It is based on achieving a saturated solution of the compound and then measuring its concentration.

Detailed Methodology:

- **Preparation:** An excess amount of the solid test substance (**propyzamide**) is added to a flask or vial containing a known volume of the solvent (e.g., deionized water). Using an excess ensures that saturation can be reached.
- **Equilibration:** The vessel is sealed and agitated (e.g., shaken or stirred) in a constant temperature bath. For **propyzamide**, this is typically done at 20°C or 25°C. The agitation period must be sufficient to allow the system to reach thermodynamic equilibrium. This can take 24 hours or longer, and preliminary tests are often conducted to determine the necessary time. It is common to test samples after 1, 2, and 3 days to ensure the concentration has plateaued.
- **Phase Separation:** Once equilibrium is reached, the suspension is allowed to settle. The solid and liquid phases are then separated to obtain the clear, saturated aqueous solution. This is typically achieved by centrifugation at the test temperature.
- **Analysis:** The concentration of **propyzamide** in the clear supernatant is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Calculation:** The measured concentration represents the solubility of the substance at the specified temperature. The experiment is typically performed in triplicate to ensure reproducibility.

b) Column Elution Method

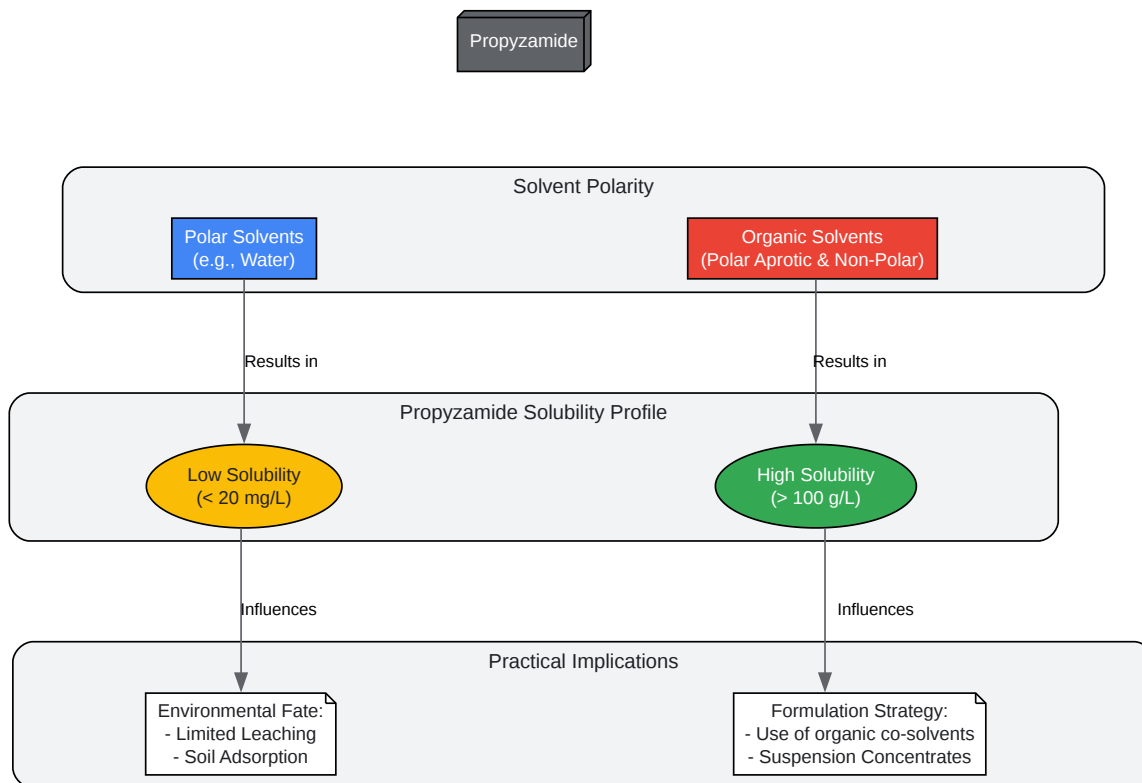
This method is more suitable for substances with low solubility (less than 10^{-2} g/L).

Detailed Methodology:

- **Column Preparation:** The test substance is deposited on an inert carrier material (e.g., glass wool, celite) and packed into a column.
- **Elution:** Water is passed through the column at a slow, controlled rate. This creates a saturated solution of the substance at the column's outlet.
- **Analysis:** The eluate is collected in fractions, and the concentration of the dissolved substance in each fraction is determined using an appropriate analytical technique.
- **Calculation:** The solubility is calculated from the mass of the substance eluted and the total volume of water passed through the column once a concentration plateau is observed.

Logical Relationships in Propyzamide Solubility

The solubility characteristics of **propyzamide** can be visualized to understand its behavior in different environments. The following diagram illustrates the logical classification of its solubility based on the solvent's polarity.



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Caption: Logical flow of **propyzamide**'s differential solubility.

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